Application Notes and Protocols for Fungimycin Stock Solution Preparation

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Compound of Interest

Compound Name:	*Fungimycin*
CAS No.:	*1404-87-1*
Cat. No.:	*B075795*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fungimycin, also known as Perimycin, is a polyene antibiotic produced by Streptomyces coelicolor var. aminophilus. It exhibits potent antifungal properties and is a valuable tool in various research applications, including studies on fungal biology and the development of new antifungal agents. Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of a **Fungimycin** stock solution.

Quantitative Data Summary

A summary of the key physical and chemical properties of **Fungimycin** is provided in the table below. These values are essential for accurate preparation of stock solutions.

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Property	Value	Citations
Molecular Formula	$C_{59}H_{86}N_2O_{17}$	[1]
Molecular Weight	1095.33 g/mol	[1][2]
Appearance	Solid powder	[1]
Purity	>98% (batch-specific purity should be confirmed from the Certificate of Analysis)	[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[1]
Storage (Powder)	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.	[1]
Storage (Stock Solution)	Short-term (days to weeks): 0 - 4°C. Long-term (months): -20°C.	[1]

Experimental Protocol: Preparation of a 10 mM **Fungimycin** Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Fungimycin** in DMSO. The concentration can be adjusted based on specific experimental needs by modifying the mass of **Fungimycin** or the volume of the solvent accordingly.

3.1. Materials

- **Fungimycin** powder (CAS# 11016-07-2)
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

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- Micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves

3.2. Safety Precautions

- **Fungimycin** is for research use only and not for human or veterinary use.[1]
- Handle **Fungimycin** powder in a chemical fume hood or a designated area to avoid inhalation.
- Wear appropriate PPE, including a lab coat, safety goggles, and gloves, to prevent skin and eye contact.[3][4]
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **Fungimycin** and DMSO for comprehensive safety information.

3.3. Calculation for 10 mM Stock Solution

To prepare a stock solution of a specific molarity, use the following formula:

Mass (g) = Desired Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

For a 1 mL stock of 10 mM **Fungimycin** (MW = 1095.33 g/mol):

- Desired Concentration = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 1095.33 g/mol

Mass (mg) = 0.010 mol/L * 0.001 L * 1095.33 g/mol * 1000 mg/g = 10.95 mg

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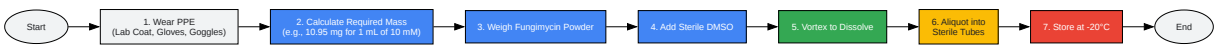
Note: It is advisable to weigh out a slightly larger mass (e.g., 11 mg) and adjust the DMSO volume for easier and more accurate measurement.

3.4. Step-by-Step Procedure

- Preparation: Put on all required PPE. Ensure the analytical balance is calibrated and the workspace is clean.
- Weighing **Fungimycin**: Carefully weigh out the calculated mass of **Fungimycin** powder (e.g., 10.95 mg for a 1 mL of 10 mM solution) and place it into a sterile microcentrifuge tube.
- Adding Solvent: Using a micropipette, add the appropriate volume of sterile DMSO to the tube containing the **Fungimycin** powder.
- Dissolving: Close the tube tightly and vortex the solution until the **Fungimycin** powder is completely dissolved. The solution should be clear and free of any particulate matter. Gentle warming in a 37°C water bath can aid dissolution if needed.
- Aliquoting and Storage:
  - For long-term storage and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -20°C for long-term use (months).[1] For short-term use (days to weeks), the solution can be stored at 0 - 4°C.[1]

Visualization of the Experimental Workflow

The following diagram illustrates the workflow for preparing the **Fungimycin** stock solution.



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